

# Erionyl Blue A-R vs. Acid Blue 260: A Comprehensive Performance Guide

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## Compound of Interest

Compound Name: Acid blue 260

Cat. No.: B1343615

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For researchers, scientists, and drug development professionals, understanding the characteristics of chemical compounds is paramount. This guide provides a detailed comparison of Erionyl Blue A-R and **Acid Blue 260**. It is important to note that "Erionyl Blue A-R" is a trade name for the dye also known as **Acid Blue 260**.<sup>[1][2][3][4][5][6]</sup> Therefore, this document serves as a comprehensive overview of the performance characteristics of this single chemical entity, which is identified by the CAS number 62168-86-9.<sup>[1][2][7][6][8][9]</sup>

## Chemical and Physical Properties

**Acid Blue 260** is an anthraquinone-based acid dye.<sup>[9][10]</sup> It appears as a blue powder and is soluble in water.<sup>[1][11]</sup> The molecular formula for **Acid Blue 260** is C<sub>26</sub>H<sub>23</sub>ClN<sub>3</sub>NaO<sub>6</sub>S, with a molecular weight of 563.99.<sup>[7][8][9][10][12]</sup> Another source lists the molecular formula as C<sub>31</sub>H<sub>26</sub>N<sub>3</sub>O<sub>6</sub>S·Na<sup>+</sup> and a molecular weight of 591.60944.<sup>[11]</sup> It is primarily used for dyeing and printing on wool, nylon, and silk, as well as for coloring leather.<sup>[8]</sup>

Property	Value	Source
CAS Number	62168-86-9	<sup>[1][2][7][6][8][9]</sup>
Molecular Formula	C <sub>26</sub> H <sub>23</sub> ClN <sub>3</sub> NaO <sub>6</sub> S	<sup>[7][8][9][10][12]</sup>
Molecular Weight	563.99	<sup>[7][8][9][10][12]</sup>
Appearance	Blue Powder	<sup>[1][10][11]</sup>
Solubility in Water	70 g/L (at 90°C)	<sup>[8]</sup>

## Performance Characteristics: Fastness Properties

The performance of a dye is often determined by its fastness properties, which indicate its resistance to various environmental factors. **Acid Blue 260** exhibits good to excellent fastness properties, making it a reliable choice for textile applications.<sup>[11]</sup>

Fastness Test	Grade (on Nylon)
Light Fastness (ISO)	6-7
Washing (Soaping at 50°C)	4-5
Perspiration (Alkali)	4-5
Oxygen Bleaching	4-5
Seawater	4-5

Data sourced from various supplier technical data sheets. Grading is typically on a scale of 1 to 5 or 1 to 8, with the higher number indicating better fastness.

## Toxicological Profile

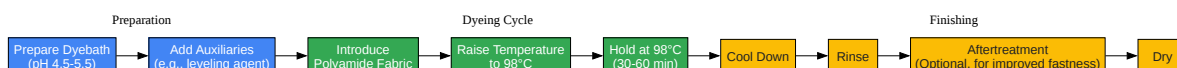
Safety is a critical consideration in any application. The toxicological data for **Acid Blue 260** indicates that it should be handled with care. It is harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract.<sup>[12]</sup> Mutagenicity data has been reported for this compound.<sup>[12]</sup>

Effect	Observation
Ingestion	Harmful if swallowed, may cause gastrointestinal irritation.[12]
Inhalation	May cause irritation of the respiratory tract.[12]
Skin Contact	Prolonged or repeated contact may cause skin irritation.[12]
Eye Contact	Dust may cause irritation and inflammation.[12]
Carcinogenicity	Not listed by ACGIH, IARC, NIOSH, NTP, or OSHA.[12]
Mutagenicity	Mutagenicity data reported.[12]

## Experimental Protocols

### General Dyeing Procedure for Polyamide

This protocol outlines a general procedure for dyeing polyamide fibers with **Acid Blue 260**.



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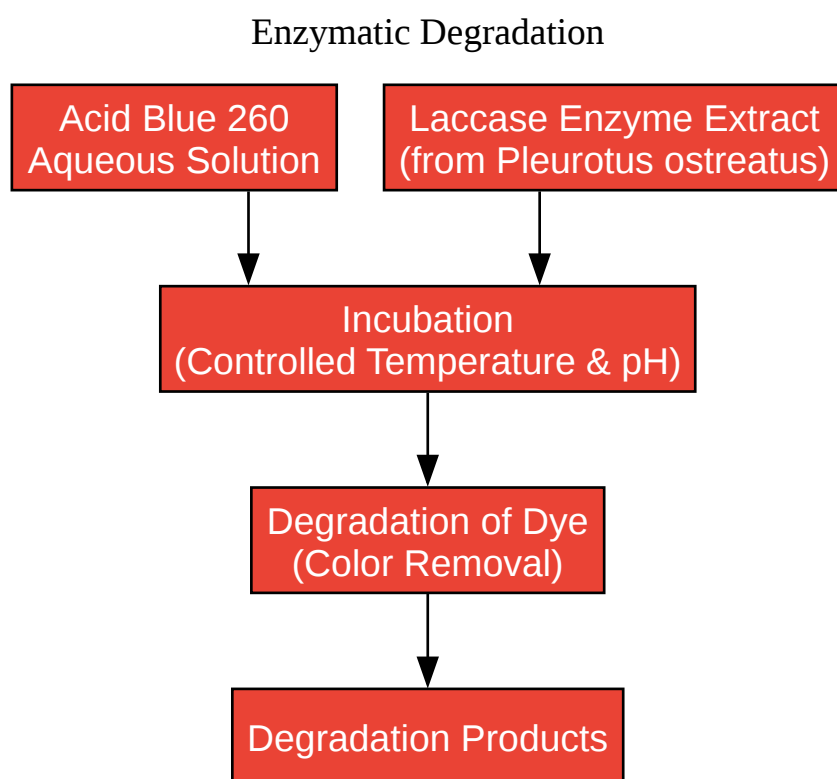
Caption: Typical workflow for dyeing polyamide with **Acid Blue 260**.

- **Dyebath Preparation:** The dyebath is prepared with water, and the pH is adjusted to a weakly acidic range (pH 4.5-5.5) using acetic acid or formic acid.[13][14]
- **Addition of Auxiliaries:** Leveling agents and other necessary textile auxiliaries are added to the dyebath to ensure even dye uptake.

- Dyeing: The polyamide material is introduced into the dyebath. The temperature is gradually raised to 98°C and held for 30-60 minutes, depending on the desired shade depth.[14]
- Rinsing and Aftertreatment: After dyeing, the material is rinsed thoroughly. An aftertreatment with a fixing agent can be applied to improve wet fastness properties.[15]
- Drying: The dyed material is then dried.

## Enzymatic Removal from Aqueous Solution

Research has shown that **Acid Blue 260** (Erionyl Blue A-R) can be removed from wastewater using enzymatic extracts from fungi like *Pleurotus ostreatus*. [16] This process offers a potential bioremediation strategy.



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Caption: Enzymatic degradation of **Acid Blue 260**.

A study demonstrated the following:

- Enzyme Source: Extracellular fungal extracts containing laccases from *Pleurotus ostreatus* and *Pleurotus djamor*.<sup>[16]</sup>
- Dye Concentration: Artificially contaminated water with 200 ppm of Erionyl Blue A-R.<sup>[16]</sup>
- Removal Efficiency: Up to 93.6% removal was achieved with the enzymatic extract of *P. ostreatus*.<sup>[16]</sup>

## Conclusion

Erionyl Blue A-R and **Acid Blue 260** are two names for the same versatile acid dye. It offers bright blue shades with good fastness properties, making it suitable for various applications in the textile and leather industries. While it exhibits some level of toxicity, necessitating careful handling, its performance characteristics are well-documented. Furthermore, emerging research on its bioremediation suggests potential for environmentally friendly disposal methods. This guide provides a foundational understanding of its properties and applications for professionals in research and development.

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- To cite this document: BenchChem. [Erionyl Blue A-R vs. Acid Blue 260: A Comprehensive Performance Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1343615#erionyl-blue-a-r-vs-acid-blue-260-performance-characteristics]

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